

# (+)-Vinylboronic Acid Pinanediol Ester: Strategic Sourcing & Technical Application Guide

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## Compound of Interest

Compound Name:	(+)-Vinylboronic acid pinanediol ester
CAS No.:	132488-71-2
Cat. No.:	B160763

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## Executive Summary

**(+)-Vinylboronic acid pinanediol ester** (CAS: 132488-71-2) is a specialized chiral organoboron reagent used primarily in Matteson asymmetric homologation. Unlike its achiral counterpart (vinylboronic acid pinacol ester), the pinanediol derivative carries a chiral auxiliary derived from (+)-

-pinene, enabling high diastereoselectivity (>98% d.r.) in carbon-carbon bond-forming reactions.

Due to its niche application and susceptibility to polymerization, commercial stock is often limited, expensive, and subject to long lead times. This guide evaluates the "Make vs. Buy" decision, providing verified commercial sources alongside a self-validating in-house synthesis protocol.

## Chemical Profile & Specifications

Property	Specification
Chemical Name	(+)-Vinylboronic acid pinanediol ester
CAS Number	132488-71-2
Molecular Formula	C <sub>12</sub> H <sub>19</sub> BO <sub>2</sub>
Molecular Weight	206.09 g/mol
Physical State	Colorless to pale yellow oil (often solidifies upon cooling)
Stereochemistry	Derived from (+)-Pinanediol (creates S-configuration at boron center)
Solubility	Soluble in THF, CH <sub>2</sub> Cl <sub>2</sub> , Et <sub>2</sub> O; decomposes in water
Stability	Sensitive to oxidation; prone to polymerization without inhibitors (e.g., BHT)

## Commercial Landscape: Buy Analysis

Commercial procurement is recommended for small-scale screening (<5 g) where time is critical. However, for process chemistry or scale-up (>10 g), the high cost and variable purity (due to polymerization during storage) often necessitate in-house synthesis.

## Primary Suppliers & Availability

Note: Availability is dynamic. Lead times below are estimates based on Q1 2025 data.

Supplier	Catalog / SKU	Purity	Pack Size	Est. Lead Time	Strategic Note
Biosynth	FV45012	95%+	250mg - 5g	3-4 Weeks	High reliability; expensive (~\$900/g).
Santa Cruz (SCBT)	sc-264506	95%	Specialty	2-3 Weeks	"Make-to-order" status likely.
Manchester Organics	N37664	95%+	1g - 10g	4-6 Weeks	Good for bulk inquiries; UK-based.
Sunway Pharm	CB37683	95%	Bulk	Variable	China-based; cost-effective for >100g.

Quality Control Warning: Commercial samples often contain 5-10% of the boronic acid hydrolysis product or oligomers. Always verify purity via  $^{11}\text{B}$  NMR before use in sensitive homologations.

## Technical Deep Dive: The "Make" Option (In-House Synthesis)

For campaigns requiring >10 g, in-house synthesis is superior due to cost savings and the ability to ensure reagent "freshness," which is critical for high stereocontrol.

### Synthesis Logic

The synthesis exploits the transesterification of a vinylboronate intermediate with (+)-pinanediol. The most robust route avoids the isolation of unstable vinylboronic acid by performing a "one-pot" hydrolysis and re-esterification.

### Protocol: Synthesis from Vinylmagnesium Bromide[1]

## Reagents:

- Vinylmagnesium bromide (1.0 M in THF)
- Trimethyl borate (B(OMe)<sub>3</sub>)
- (+)-Pinanediol (High optical purity is essential)
- Anhydrous THF / Et<sub>2</sub>O
- Acidic workup solution (dilute H<sub>2</sub>SO<sub>4</sub>)

## Step-by-Step Methodology:

- Boronate Formation:
  - Cool a solution of Trimethyl borate (1.1 equiv) in anhydrous Et<sub>2</sub>O to –78 °C under Argon.
  - Dropwise add Vinylmagnesium bromide (1.0 equiv) over 30 minutes. Maintain internal temperature < –70 °C to prevent double addition.
  - Stir at –78 °C for 2 hours, then warm to 0 °C.
- Hydrolysis:
  - Quench with dilute H<sub>2</sub>SO<sub>4</sub> (1M) at 0 °C.
  - Extract with Et<sub>2</sub>O. The organic layer contains the free Vinylboronic acid (unstable). Do not concentrate to dryness.
- Esterification (The Critical Step):
  - Immediately add (+)-pinanediol (0.95 equiv relative to starting Grignard) to the ethereal solution.
  - Add anhydrous MgSO<sub>4</sub> to sequester water and drive the equilibrium toward the ester.
  - Stir at room temperature for 4–12 hours.

- Purification:
  - Filter off solids and concentrate under reduced pressure (keep bath < 30 °C).
  - Distillation: Purify via Kugelrohr distillation under high vacuum (approx. 0.1 mmHg). The product distills as a colorless oil.

## Self-Validating Quality Control

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ , 400 MHz):
  - Vinyl Group: Look for the characteristic multiplet at  $\delta$  6.0–6.2 ppm (3H).
  - Pinanediol Skeleton: Distinctive methyl singlets at  $\delta$  0.8–1.4 ppm and the bicyclic methine protons at  $\delta$  2.0–2.4 ppm.
  - Impurity Check: Absence of broad singlets >8.0 ppm (indicates free boronic acid).
- $^{11}\text{B}$  NMR ( $\text{CDCl}_3$ ):
  - Signal: Single peak at  $\delta$  ~26–28 ppm.
  - Flag: A peak at  $\delta$  ~18 ppm indicates boroxine formation (degradation). A peak at  $\delta$  ~30 ppm indicates free boronic acid.<sup>[1]</sup>

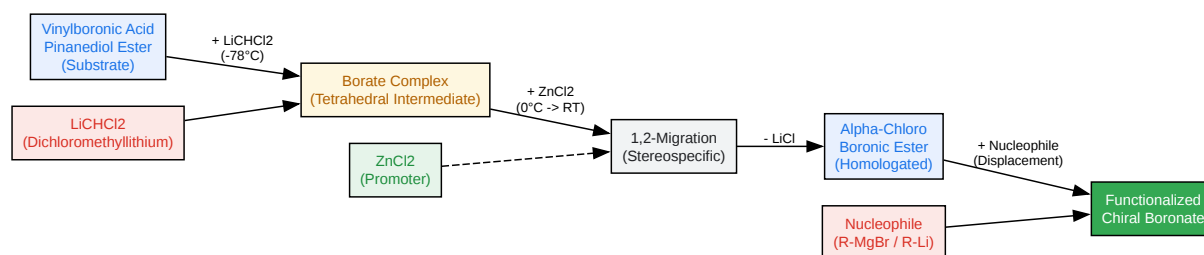
## Technical Application: Matteson Asymmetric Homologation

The primary utility of **(+)-vinylboronic acid pinanediol ester** is the Matteson Homologation, which extends the carbon chain by one methylene unit with high stereocontrol, installing an

-chloro substituent that can be displaced by nucleophiles.

## Mechanism & Workflow

The reaction proceeds via the addition of (dichloromethyl)lithium to the boron center, forming a borate complex. A zinc-promoted 1,2-migration then expels a chloride ion, inverting the stereochemistry at the migration terminus.



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Caption: The Matteson Asymmetric Homologation cycle using **(+)-vinylboronic acid pinanediol ester**.  $\text{ZnCl}_2$  is critical for facilitating the stereospecific 1,2-migration.

## Experimental Protocol: Homologation to - Chloroboronate

- Reagent Prep: Generate  $\text{LiCHCl}_2$  in situ by adding LDA (1.1 equiv) to anhydrous  $\text{CH}_2\text{Cl}_2$  (1.2 equiv) in THF at  $-78\text{ }^\circ\text{C}$ .
- Addition: Add **(+)-Vinylboronic acid pinanediol ester** (1.0 equiv) dissolved in THF down the side of the flask at  $-78\text{ }^\circ\text{C}$ .
- Migration:
  - Stir for 30 mins at  $-78\text{ }^\circ\text{C}$ .
  - Add anhydrous  $\text{ZnCl}_2$  (0.5–1.0 equiv, dried under vacuum/heat) as a solution in THF.
  - Allow the reaction to warm slowly to  $20\text{ }^\circ\text{C}$  over 12 hours.
- Workup: Quench with saturated  $\text{NH}_4\text{Cl}$ . Extract with  $\text{Et}_2\text{O}$ .
- Result: The resulting

-chloroallyl boronate is usually used crude in the next step (nucleophilic displacement) to avoid epimerization.

## References

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